

# Application Notes and Protocols: OX01914

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## Compound of Interest

Compound Name: OX01914

Cat. No.: B5882762

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These application notes provide detailed protocols for the preparation, storage, and application of **OX01914**, a water-soluble modulator of utrophin. **OX01914** has been identified as an upregulator of utrophin protein and mRNA levels, making it a compound of interest in studies related to Duchenne muscular dystrophy (DMD).

## Physicochemical Properties and Solution Preparation

**OX01914** is characterized by its aqueous solubility and permeability. While specific solubility values in various solvents are not extensively published, its water-soluble nature facilitates its use in aqueous buffers for cell culture experiments. For preparing stock solutions, sterile, high-purity water or dimethyl sulfoxide (DMSO) are recommended solvents.

Table 1: **OX01914** Solution Preparation

Property	Value/Recommendation	Source
Molecular Weight	User to consult supplier datasheet	N/A
Appearance	User to consult supplier datasheet	N/A
Purity	User to consult supplier datasheet	N/A
Solubility		
Water	Good aqueous solubility	[1]
DMSO	User to consult supplier datasheet	N/A
Ethanol	User to consult supplier datasheet	N/A
Recommended Solvents for Stock Solutions	Sterile, nuclease-free water; DMSO	General Practice
Typical Stock Solution Concentration	10 mM - 50 mM	General Practice

#### Protocol for Preparing a 10 mM Aqueous Stock Solution of **OX01914**:

- Pre-weighing Preparation: Allow the vial of **OX01914** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **OX01914** powder in a sterile microcentrifuge tube using a calibrated analytical balance.
- Dissolution: Add the appropriate volume of sterile, nuclease-free water to achieve a final concentration of 10 mM. For example, for 1 mg of **OX01914** with a hypothetical molecular weight of 350 g/mol, you would add 285.7  $\mu$ L of water.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.

- **Sterilization:** If the solution is not prepared under aseptic conditions, it can be sterilized by filtering through a 0.22 µm syringe filter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to minimize freeze-thaw cycles. Store as recommended in Table 2.

## Storage and Stability

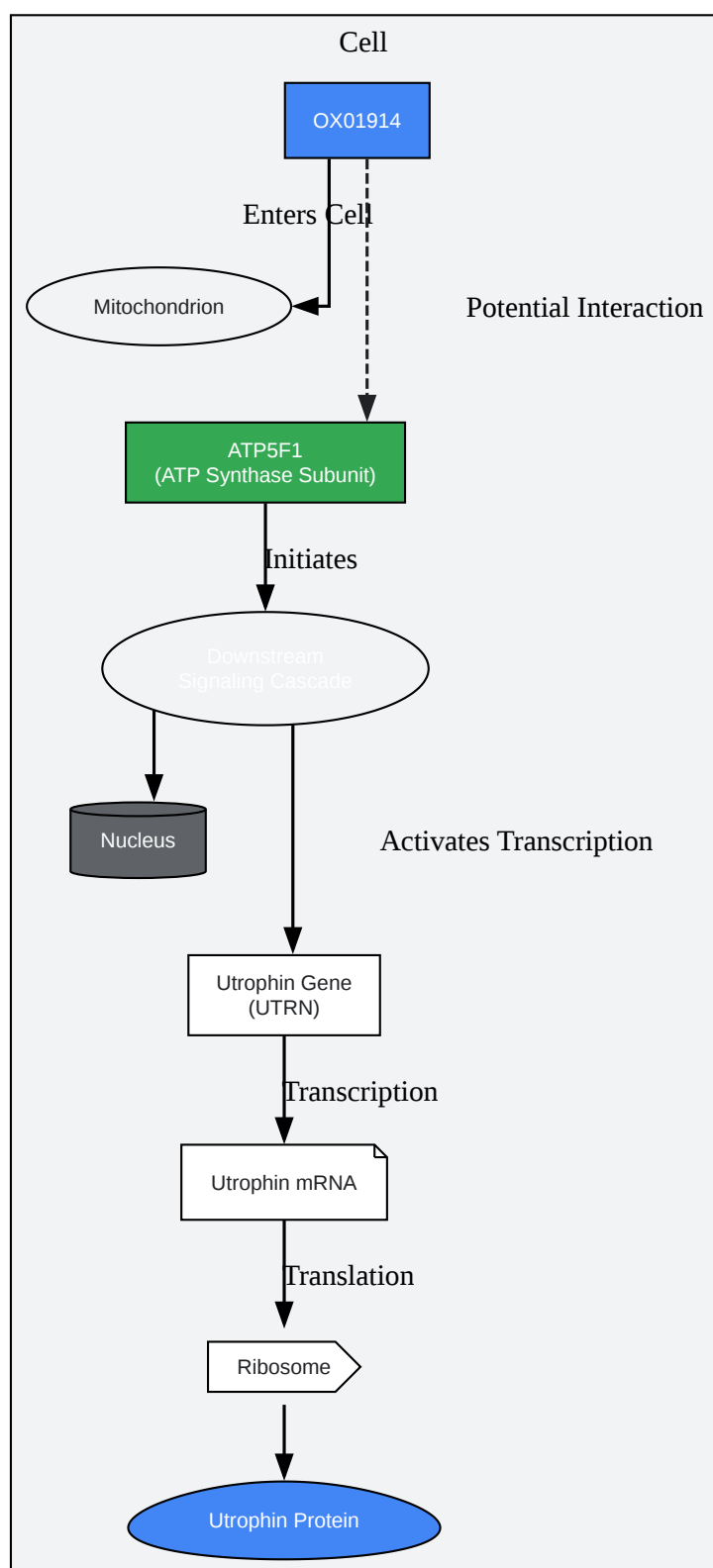
Proper storage of **OX01914** is crucial to maintain its biological activity. As a standard practice for bioactive small molecules, it is recommended to store stock solutions at low temperatures and protected from light.

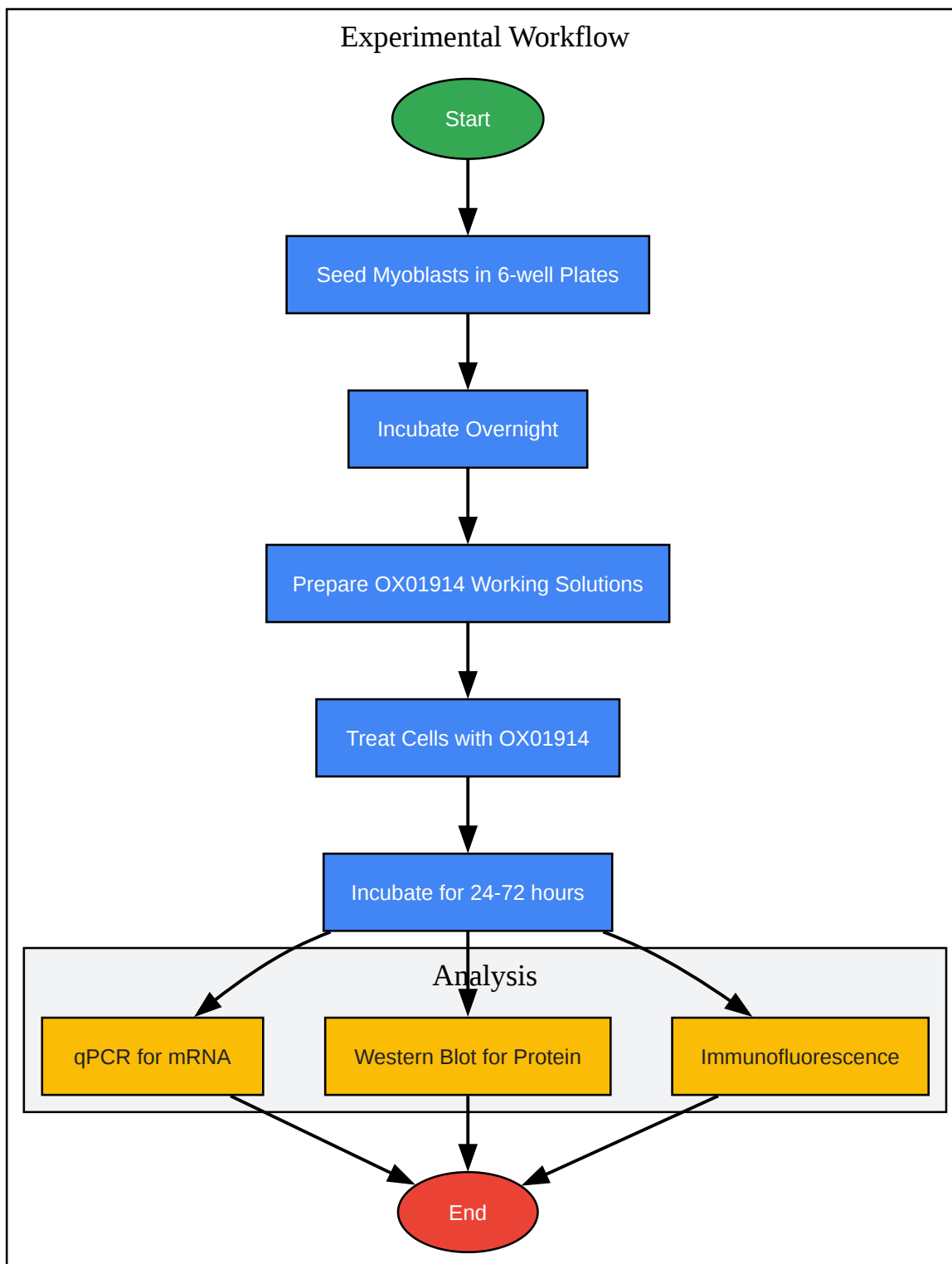
Table 2: **OX01914** Storage and Stability

Condition	Recommendation	Rationale
Storage Temperature (Solid)	User to consult supplier datasheet (Typically -20°C)	To prevent degradation over long-term storage.
Storage Temperature (Stock Solution)	-20°C for short-term (weeks); -80°C for long-term (months)	Minimizes degradation and loss of activity.
Light Sensitivity	Store protected from light (e.g., in an amber vial or a dark box)	To prevent photodegradation.
Freeze-Thaw Cycles	Avoid repeated freeze-thaw cycles	Can lead to degradation of the compound.

## Mechanism of Action

**OX01914** upregulates the expression of utrophin, a paralog of dystrophin. This upregulation has been observed at both the mRNA and protein levels. The proposed mechanism of action for **OX01914** is distinct from that of other utrophin modulators like ezutromid, which functions through the Aryl Hydrocarbon Receptor (AhR) pathway. Instead, **OX01914** is thought to exert its effects through a different pathway, with the mitochondrial ATP synthase subunit ATP5F1 identified as a potential target.





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## References

- 1. [tebubio.com](https://www.tebubio.com) [[tebubio.com](https://www.tebubio.com)]
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